

physical properties of 3-Bromobutan-2-ol (boiling point, density)

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Compound of Interest

Compound Name: 3-Bromobutan-2-ol

Cat. No.: B1626315

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Technical Guide: Physical Properties of 3-Bromobutan-2-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **3-Bromobutan-2-ol**, specifically its boiling point and density. The information contained herein is intended to support research and development activities where this compound is utilized.

Core Physical Properties

3-Bromobutan-2-ol is a secondary alcohol and a brominated organic compound with the chemical formula C₄H₉BrO. Understanding its physical properties is crucial for its application in chemical synthesis and drug development.

Quantitative Data Summary

The table below summarizes the key physical properties of **3-Bromobutan-2-ol**.

Physical Property	Value	Units	Notes
Boiling Point	63[1]	°C	At a pressure of 16 Torr.
Density	1.5016[1]	g/cm ³	Not specified at a particular temperature.
Molecular Weight	153.02	g/mol	

Experimental Protocols

The following sections detail standardized laboratory procedures for the experimental determination of the boiling point and density of a liquid compound such as **3-Bromobutan-2-ol**.

Determination of Boiling Point (Micro Method)

This method is suitable for small sample volumes.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. At this temperature, a rapid and continuous stream of bubbles will emerge from a capillary tube immersed in the heated liquid.

Apparatus:

- Thiele tube or a similar heating bath (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Bunsen burner or other heat source

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The assembly is clamped within a Thiele tube or suspended in a heating bath.
- The heating bath is gently heated.
- As the temperature rises, a stream of air bubbles will be observed escaping from the capillary tube.
- The heat is carefully adjusted until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density (Volumetric Method)

Principle: Density is defined as the mass of a substance per unit volume. This method involves accurately measuring the mass and volume of a sample of the liquid.

Apparatus:

- Analytical balance
- Volumetric flask or a precise graduated cylinder
- Pipette (for accurate volume transfer)
- Beaker

Procedure:

- The mass of a clean, dry volumetric flask (or graduated cylinder) is accurately measured using an analytical balance.
- A known volume of the liquid is carefully transferred into the tared volumetric flask using a pipette.
- The volumetric flask containing the liquid is then weighed to determine the combined mass.
- The mass of the liquid is calculated by subtracting the mass of the empty flask from the combined mass.
- The density is calculated by dividing the mass of the liquid by its volume.

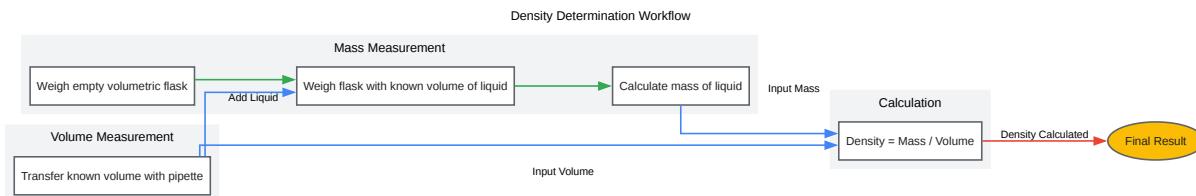
Visualized Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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References

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